

Dodecylcyclohexane: A Technical Overview of its Core Molecular Properties

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Compound of Interest

Compound Name: Dodecylcyclohexane

Cat. No.: B156805

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This guide provides a focused examination of the fundamental molecular characteristics of **dodecylcyclohexane**, a saturated hydrocarbon. It is intended for researchers, scientists, and professionals in drug development who require precise data on this compound. The information is presented to facilitate easy integration into research and development workflows.

Molecular Identity and Weight

Dodecylcyclohexane is an organic compound consisting of a twelve-carbon alkyl chain (dodecyl group) attached to a cyclohexane ring. Its fundamental properties, including molecular formula and weight, are crucial for stoichiometric calculations, analytical characterization, and modeling in various scientific applications.

The molecular formula for **dodecylcyclohexane** is $C_{18}H_{36}$.^{[1][2][3][4][5]} The molecular weight is a key parameter for converting between mass and moles, essential in experimental design and data analysis. While slight variations exist due to different calculation methods, the values are consistently around 252.5 g/mol.^[1]

A summary of the key quantitative data is provided in the table below for straightforward reference and comparison.

Parameter	Value	Source
Molecular Formula	C ₁₈ H ₃₆	PubChem, NIST, CAS, SCBT[1][3][4][5]
Molecular Weight	252.5 g/mol	PubChem (Computed)[1]
252.49 g/mol	Santa Cruz Biotechnology[5]	
252.48 g/mol	CAS Common Chemistry[3]	
252.4784 g/mol	NIST WebBook[4][6]	
Monoisotopic Mass	252.281701148 Da	PubChem (Computed)[1]
CAS Registry Number	1795-17-1	PubChem, CAS, NIST[1][3][4]

Experimental Determination

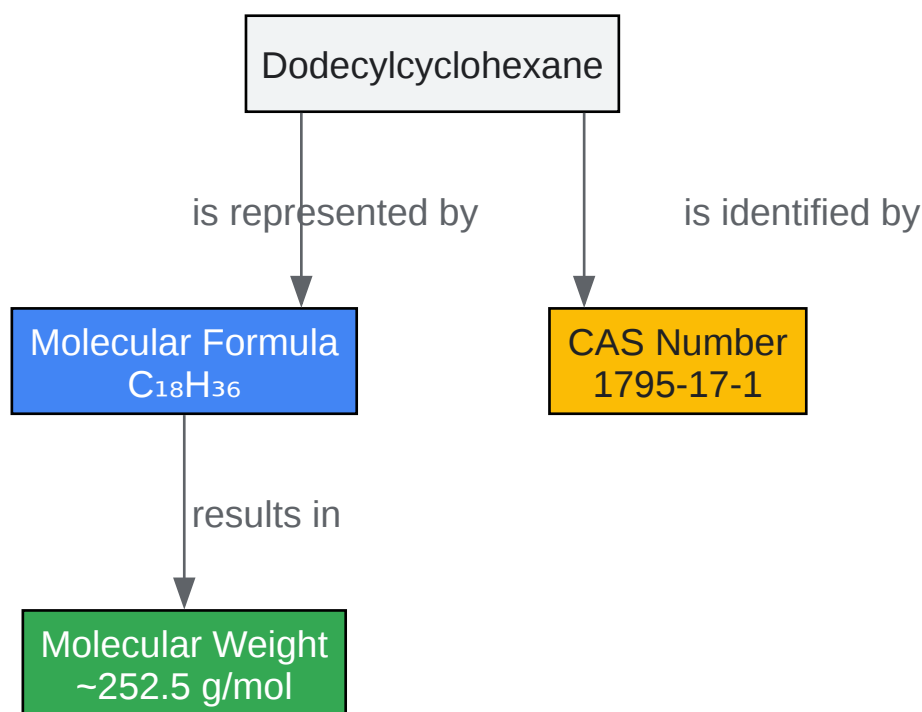
The determination of the molecular formula and weight of a compound like **dodecylcyclohexane** is typically achieved through standard analytical chemistry techniques.

- **Mass Spectrometry (MS):** This is the primary technique used to determine the mass-to-charge ratio of ionized molecules. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which allows for the determination of the precise elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method involves combusting a sample of the compound and quantifying the resulting combustion products (e.g., CO₂, H₂O) to determine the percentage composition of each element (carbon and hydrogen). This empirical data is then used to derive the molecular formula.

Detailed experimental protocols are specific to the instrumentation and methodologies of a particular laboratory and are therefore not provided here. The data presented in this guide are based on values reported in established chemical databases.

Logical Relationships

The following diagram illustrates the relationship between the compound's name, its structural representation (formula), and its key physical properties.



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Caption: Logical flow from compound name to its formula and properties.

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